

# An In-depth Technical Guide to Potassium Phenyltrifluoroborate

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## Compound of Interest

Compound Name: *Potassium phenyltrifluoroborate*

Cat. No.: *B120242*

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive overview of **potassium phenyltrifluoroborate** ( $KPhBF_3$ ), a versatile and increasingly important reagent in modern organic synthesis. Its superior stability and reactivity profile compared to traditional boronic acids make it a valuable tool in drug discovery and development.

## Core Properties and Data

**Potassium phenyltrifluoroborate** is a white, crystalline solid that is notably stable to air and moisture, simplifying its handling and storage.<sup>[1][2]</sup> This stability, coupled with its high reactivity in various cross-coupling reactions, has led to its widespread adoption in synthetic chemistry.<sup>[1]</sup> <sup>[3]</sup>

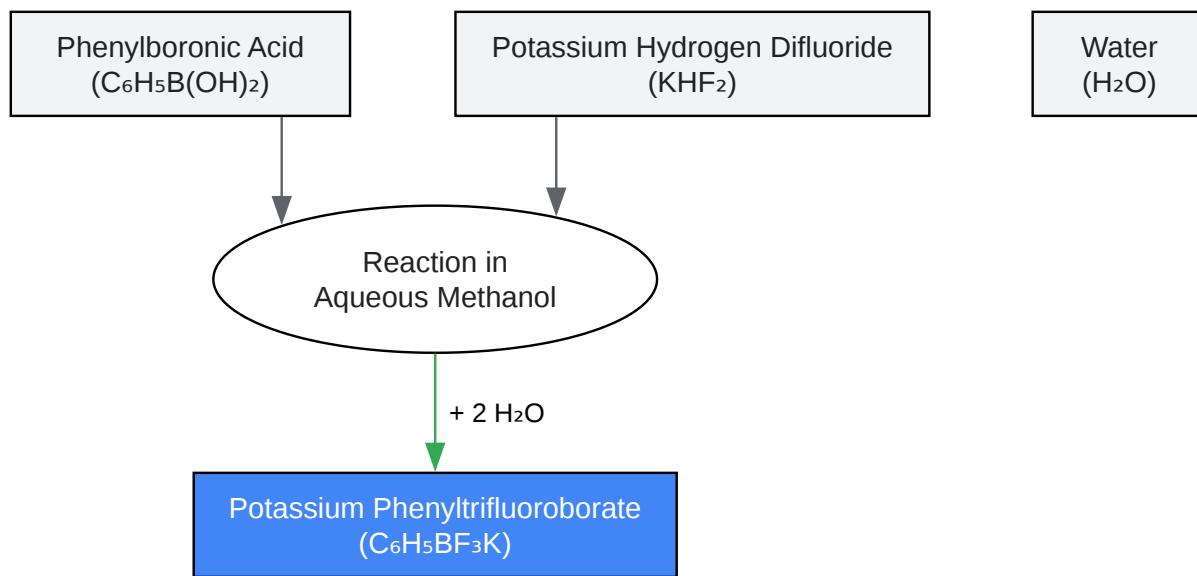
Property	Value	Source(s)
Molecular Weight	184.01 g/mol	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Formula	C <sub>6</sub> H <sub>5</sub> BF <sub>3</sub> K	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[5]</a> <a href="#">[7]</a> <a href="#">[8]</a>
CAS Number	153766-81-5	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Appearance	White to almost white crystalline powder	<a href="#">[1]</a>
Melting Point	296-301 °C	<a href="#">[1]</a> <a href="#">[6]</a>
IUPAC Name	potassium;trifluoro(phenyl)bora nuide	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
InChI Key	DVAFPKUGAUFBTJ- UHFFFAOYSA-N	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a>
SMILES	--INVALID-LINK--(F)(F)F.[K+]	<a href="#">[1]</a> <a href="#">[4]</a> <a href="#">[7]</a>
Purity	>98%	<a href="#">[1]</a>

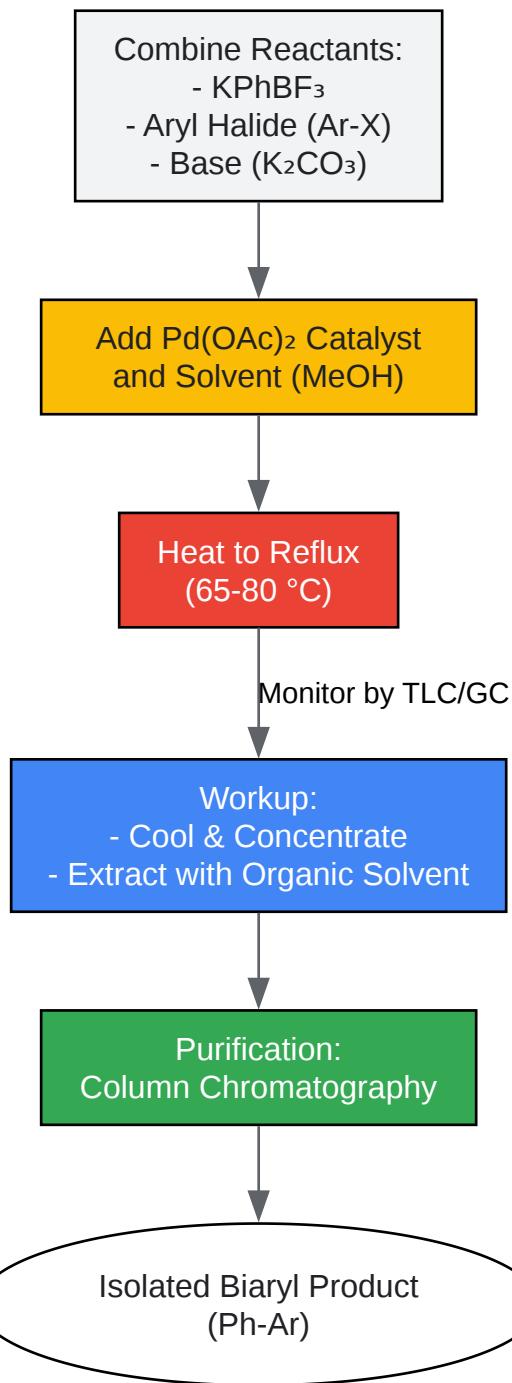
## Synthesis and Reaction Pathways

The synthesis of **potassium phenyltrifluoroborate** and its subsequent use in carbon-carbon bond formation are critical processes for synthetic chemists.

### Synthesis of Potassium Phenyltrifluoroborate

A common and efficient method for synthesizing potassium aryltrifluoroborates involves the reaction of the corresponding arylboronic acid with potassium hydrogen difluoride (KHF<sub>2</sub>). This method is effective for converting boronic acids, their corresponding boroxines, or crude reaction mixtures directly to the stable trifluoroborate salt.[\[9\]](#)



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## References

- 1. Buy Potassium phenyltrifluoroborate | 153766-81-5 [smolecule.com]
- 2. researchgate.net [researchgate.net]
- 3. benchchem.com [benchchem.com]
- 4. Potassium phenyltrifluoroborate | C6H5BF3K | CID 23675248 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 5. potassium (phenyl)trifluoroborate - 153766-81-5 - Structure, Synthesis, Properties [organoborons.com]
- 6. Potassium phenyltrifluoroborate | 153766-81-5 [sigmaaldrich.com]
- 7. Potassium phenyltrifluoroborate, 98% | Fisher Scientific [fishersci.ca]
- 8. scbt.com [scbt.com]
- 9. pubs.acs.org [pubs.acs.org]
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